

A Comparative Guide to the Predictive Value of the Bromsulphalein (BSP) Test

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Compound of Interest

Compound Name: Bromsulfalein

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Once a cornerstone of hepatic diagnostics, the Bromsulphalein (BSP) test has been largely superseded by modern alternatives. This guide provides an objective comparison of the BSP test's performance against contemporary methods, supported by available data, to offer researchers, scientists, and drug development professionals a clear perspective on its historical significance and current relevance.

Introduction to Hepatic Clearance Tests

The liver's ability to clear substances from the bloodstream is a critical measure of its overall function. Clearance tests assess this excretory capacity by introducing a substance that is exclusively metabolized and removed by the liver. The rate of disappearance of this substance from the plasma provides a quantitative measure of hepatic function. For many years, the BSP test was the gold standard for this purpose.^[1]

The Bromsulphalein (BSP) Test

The BSP test, introduced in 1925, measures the liver's ability to take up, conjugate, and excrete the synthetic dye Bromsulphalein.^{[2][3]} When injected intravenously, BSP binds to albumin and is transported to the liver, where hepatocytes extract it, conjugate it with glutathione, and excrete it into the bile.^{[3][4]} Impairment in any of these steps—due to hepatocellular damage, reduced hepatic blood flow, or biliary obstruction—results in delayed clearance of the dye from the bloodstream.^[2] The amount of BSP retained in the blood after a specific time, typically 45 minutes, indicates the level of hepatic dysfunction.^{[4][5]}

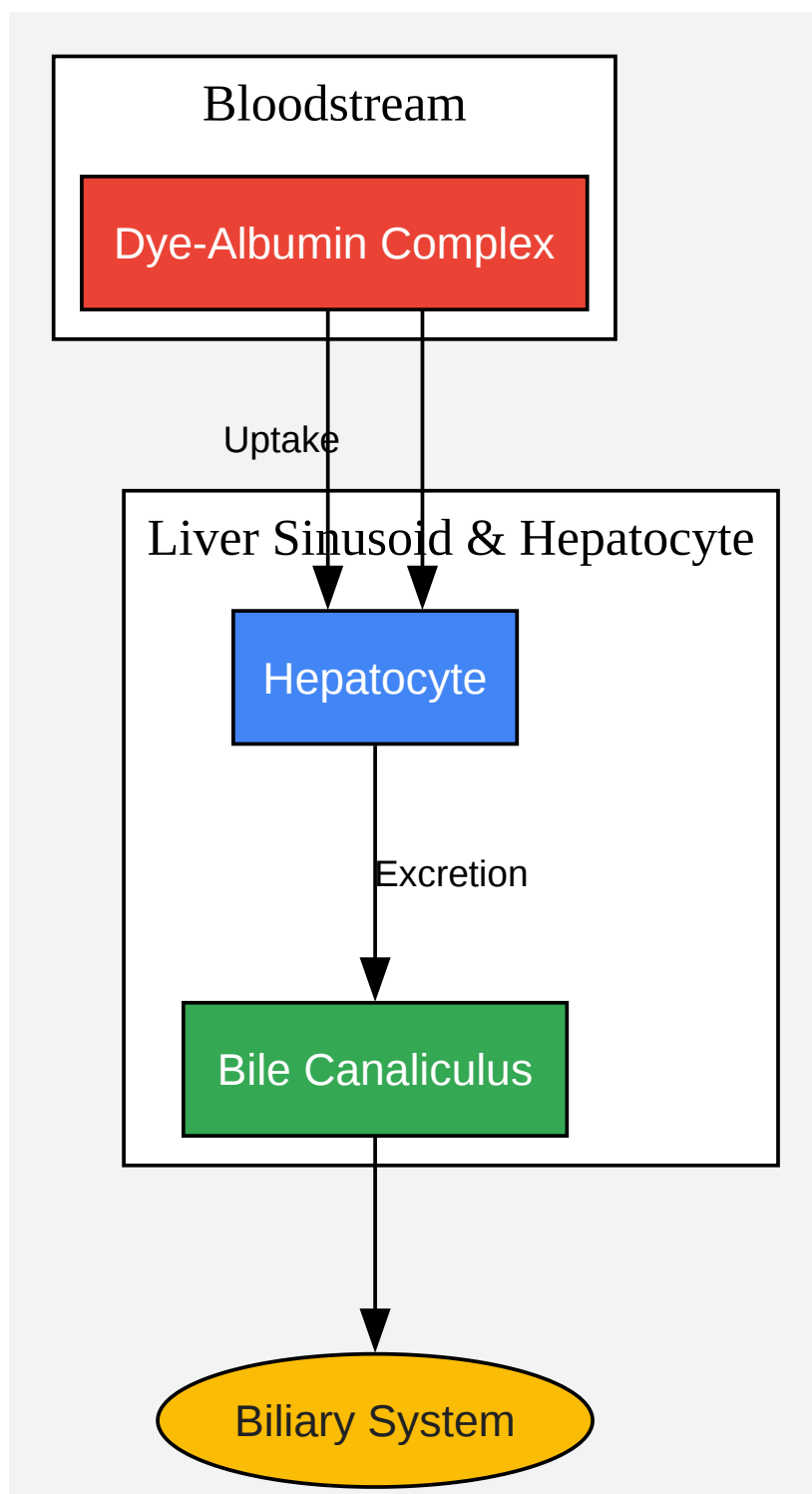
Modern Alternatives: The Rise of Indocyanine Green (ICG)

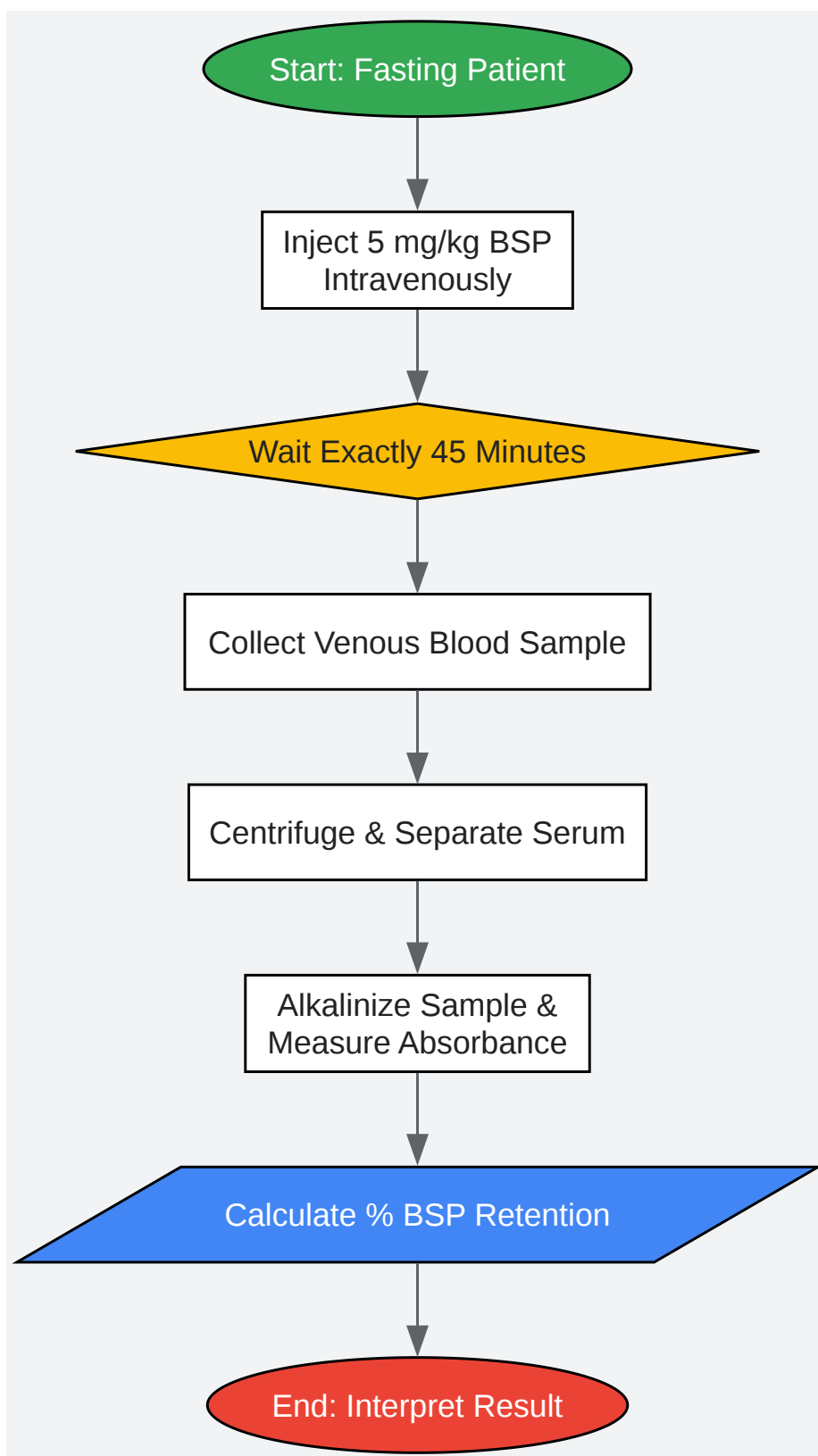
The Indocyanine Green (ICG) clearance test has emerged as a more common and safer alternative to the BSP test.^[6] Like BSP, ICG is a water-soluble dye that is almost exclusively cleared by the liver.^[7] However, it offers several advantages, including a lower incidence of adverse reactions. The ICG test is now widely used for the perioperative assessment of liver function before major surgeries like resections and transplantations.^[7]^[8]

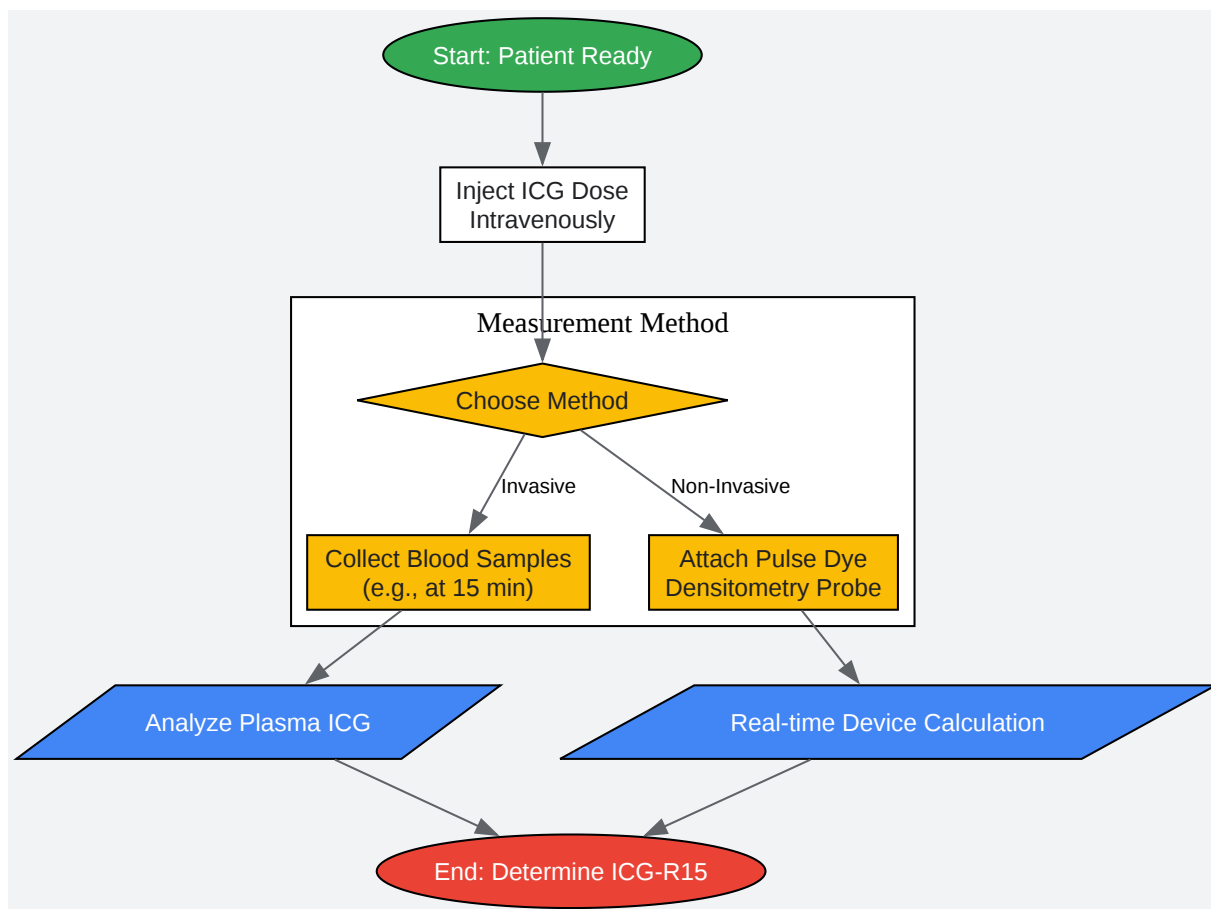
The primary metric for the ICG test is the percentage of dye retained at 15 minutes (ICG-R15), which provides a rapid and reliable assessment of the liver's functional reserve.^[8]

Physiological Pathway of Dye Clearance

The clearance of both BSP and ICG follows a similar physiological pathway, involving transport from the blood into hepatocytes and subsequent excretion into the bile. This process is dependent on adequate hepatic blood flow and healthy hepatocyte function.







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